

Stability and Storage of Bromo(2H3)methane: A Technical Guide

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Compound of Interest

Compound Name: Bromo(2H3)methane

Cat. No.: B073400

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the stability and recommended storage conditions for **Bromo(2H3)methane** (deuterated methyl bromide, CD3Br). Understanding the stability profile of this isotopically labeled compound is critical for its effective use in research and development, particularly in applications such as tracer studies and as a reagent in complex organic syntheses. This document synthesizes available data on its non-deuterated analogue, methyl bromide (CH3Br), and interprets it in the context of the kinetic isotope effect (KIE) conferred by deuterium substitution.

Core Stability Profile

Bromo(2H3)methane is a colorless, volatile liquid or gas at room temperature. Its stability is influenced by several factors, including temperature, light, and the presence of moisture and incompatible materials. The primary degradation pathway for **Bromo(2H3)methane** is nucleophilic substitution, particularly hydrolysis.

A key feature enhancing the stability of **Bromo(2H3)methane** compared to its non-deuterated counterpart is the kinetic isotope effect (KIE). The replacement of hydrogen with deuterium results in a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. This is because the greater mass of deuterium leads to a lower zero-point vibrational energy for the C-D bond, thus requiring more energy to break. For SN2 reactions, such as hydrolysis, this effect leads to a slower reaction rate. The KIE for the nucleophilic substitution of

deuterated methyl halides can result in a reaction rate that is 2 to 3 times slower than that of the non-deuterated form.

Quantitative Stability Data

The following tables summarize the known physical properties and extrapolated stability data for **Bromo(2H3)methane**. Data for methyl bromide is included for comparison, and the impact of the KIE is noted where applicable.

Table 1: Physical and Chemical Properties

Property	Bromo(2H3)methane (CD3Br)	Methyl Bromide (CH3Br)	Reference
Molecular Weight	97.96 g/mol	94.94 g/mol	
Boiling Point	4 °C	3.6 °C	
Melting Point	-94 °C	-93.7 °C	
Density	~1.73 g/cm ³ (liquid at 0°C)	1.73 g/cm ³ (liquid at 0°C)	
Vapor Pressure	1420 mmHg at 20 °C	1420 mmHg at 20 °C	

Table 2: Stability under Various Conditions

Condition	Effect on Bromo(2H3)methane	Quantitative Data (Extrapolated)	Reference
Hydrolysis	Slow degradation to methanol-d3 and hydrobromic acid via an SN2 mechanism. The rate is significantly slower than for methyl bromide due to the KIE.	The rate of hydrolysis is expected to be 2-3 times slower than for CH3Br.	
Photodegradation	Can undergo photohydrolysis in the presence of UV light.	Specific quantum yield data is not available. It is recommended to protect from light.	
Thermal Stress	Thermally stable under normal laboratory and storage conditions. Decomposition occurs at high temperatures (>400 °C).	The C-Br bond dissociation energy is the primary determinant of thermal stability.	
Oxidation	Susceptible to reaction with strong oxidizing agents.	N/A	
Incompatible Materials	Reacts with aluminum, magnesium, zinc, strong bases, and dimethyl sulfoxide.	N/A	

Recommended Storage Conditions

To ensure the long-term integrity and purity of **Bromo(2H3)methane**, the following storage conditions are recommended:

Table 3: Recommended Storage Parameters

Parameter	Recommendation	Rationale
Temperature	-20°C	Minimizes volatility and slows potential degradation reactions.
Container	Tightly sealed, pressure-rated cylinder or lecture bottle.	Prevents leakage of the volatile compound and ingress of moisture.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	Reduces the risk of reaction with atmospheric moisture and oxygen.
Light Exposure	Store in a dark location or in an amber-colored container.	Protects from potential photodegradation.
Ventilation	Store in a well-ventilated, designated area for compressed gases or volatile liquids.	Ensures safety in case of accidental release.
Incompatibilities	Store away from strong oxidizing agents, reactive metals (e.g., aluminum, magnesium), and strong bases.	Prevents potentially vigorous or explosive reactions.

Experimental Protocols

While a specific, standardized stability-indicating assay for **Bromo(2H3)methane** is not publicly available, a general experimental protocol can be adapted from methods for volatile organic compounds.

Protocol: Isothermal Stability Assessment by Gas Chromatography

1. Objective: To determine the rate of degradation of **Bromo(2H3)methane** at a specific temperature.

2. Materials:

- **Bromo(2H3)methane**
- Gas-tight syringes
- Headspace vials with PTFE-lined septa
- Gas chromatograph with a suitable column (e.g., DB-624) and detector (e.g., Mass Spectrometer or Flame Ionization Detector)
- Temperature-controlled oven or incubator
- Inert gas for headspace (e.g., nitrogen)

3. Methodology:

- Prepare a series of headspace vials.
- Introduce a known amount of **Bromo(2H3)methane** into each vial.
- Pressurize the vials with an inert gas to a standardized pressure.
- Place the vials in a temperature-controlled oven at the desired test temperature (e.g., 40°C).
- At specified time points (e.g., 0, 24, 48, 72, 96 hours), remove a vial from the oven.
- Allow the vial to equilibrate to room temperature.
- Using a gas-tight syringe, withdraw a sample from the headspace.
- Inject the sample into the gas chromatograph.
- Quantify the peak area of the **Bromo(2H3)methane**.
- Plot the concentration of **Bromo(2H3)methane** as a function of time to determine the degradation kinetics.

Visualizations

The following diagrams illustrate key concepts related to the stability and handling of **Bromo(2H3)methane**.

*Factors influencing the stability of **Bromo(2H3)methane**.*

*Recommended workflow for the handling and storage of **Bromo(2H3)methane**.*

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